

Application Notes & Protocols: 2-Amino-5-hydroxynaphthalene-1,7-disulfonic acid

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Compound of Interest

Compound Name: 2-Amino-5-hydroxynaphthalene-1,7-disulfonic acid

Cat. No.: B1580940

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Abstract

This document provides a comprehensive technical guide on **2-Amino-5-hydroxynaphthalene-1,7-disulfonic acid** (CAS: 6535-70-2), a key intermediate primarily known in the dye manufacturing industry. While its direct application in mainstream drug development is not widely documented, its unique chemical structure presents significant potential for broader research applications. This guide details its chemical properties, a validated synthesis protocol, its primary application in azo dye formation, and a robust analytical protocol for its quantification. Furthermore, we explore potential applications in bioconjugation and medicinal chemistry, providing a foundational resource for researchers and scientists seeking to leverage this versatile molecule.

Compound Profile and Physicochemical Properties

2-Amino-5-hydroxynaphthalene-1,7-disulfonic acid, also known as Sulfo J acid, is a naphthalenic derivative characterized by the presence of amino, hydroxyl, and sulfonic acid functional groups.^{[1][2]} These groups impart high water solubility and provide reactive sites for chemical modification, making it a valuable building block in organic synthesis.^[1]

Table 1: Physicochemical Properties of **2-Amino-5-hydroxynaphthalene-1,7-disulfonic acid**

Property	Value	Source
CAS Number	6535-70-2	[3]
Molecular Formula	C ₁₀ H ₉ NO ₇ S ₂	[3]
Molecular Weight	319.31 g/mol	[4]
IUPAC Name	2-amino-5-hydroxynaphthalene-1,7-disulfonic acid	[4]
Synonyms	Sulfo J acid, 6-Amino-1-naphthol-3,5-disulfonic acid	[2]
Water Solubility	35.36 g/L at 25°C	[1][2]
Density	~1.9 g/cm ³	[5]
pKa	-0.42 (Predicted)	[1][2]

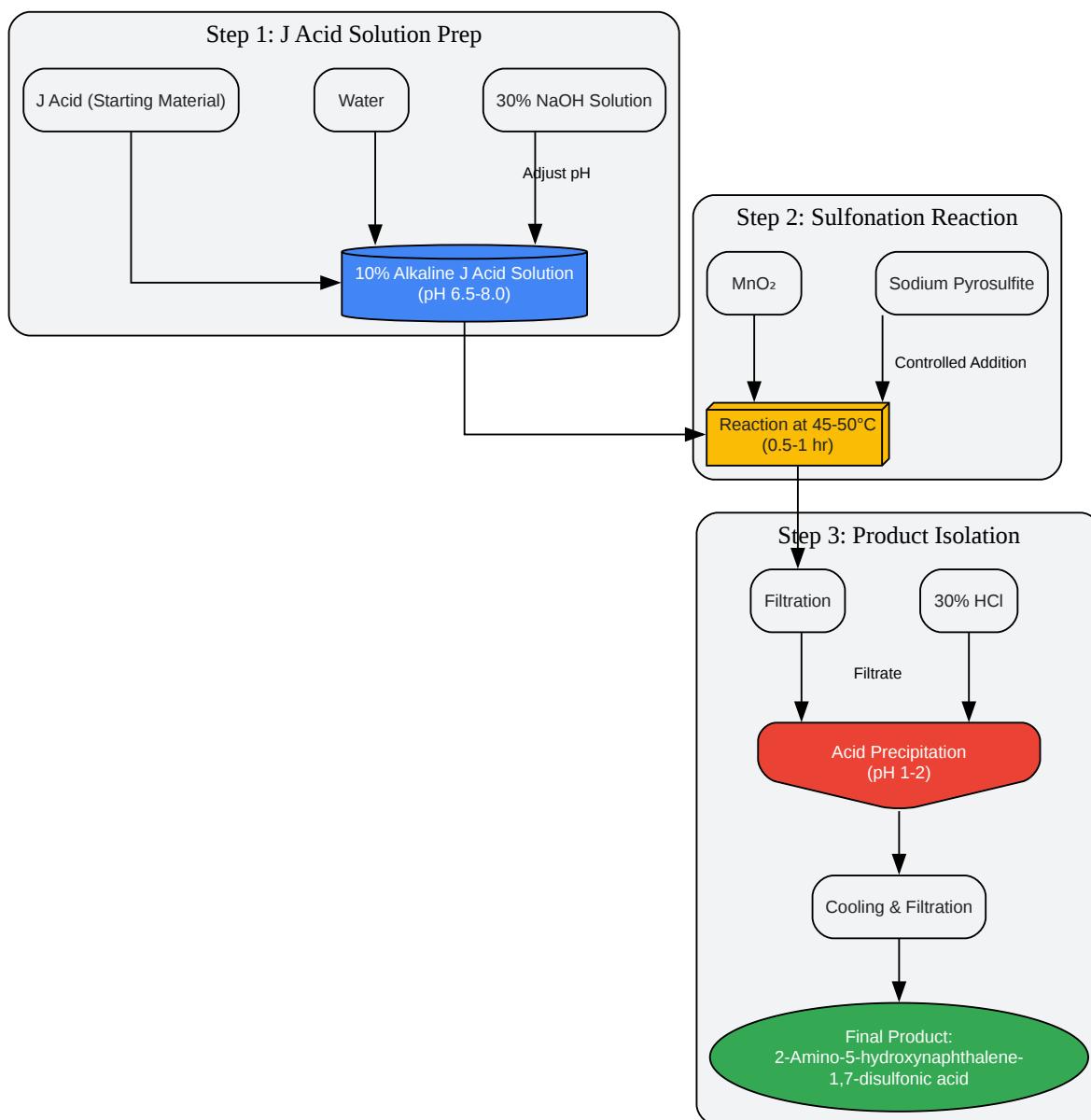
The sulfonic acid groups are highly acidic, ensuring the molecule is ionized and water-soluble across a wide pH range. The amino group serves as a key nucleophile or a site for diazotization, while the hydroxyl group influences the electronic properties of the aromatic system and can be a site for etherification.[1]

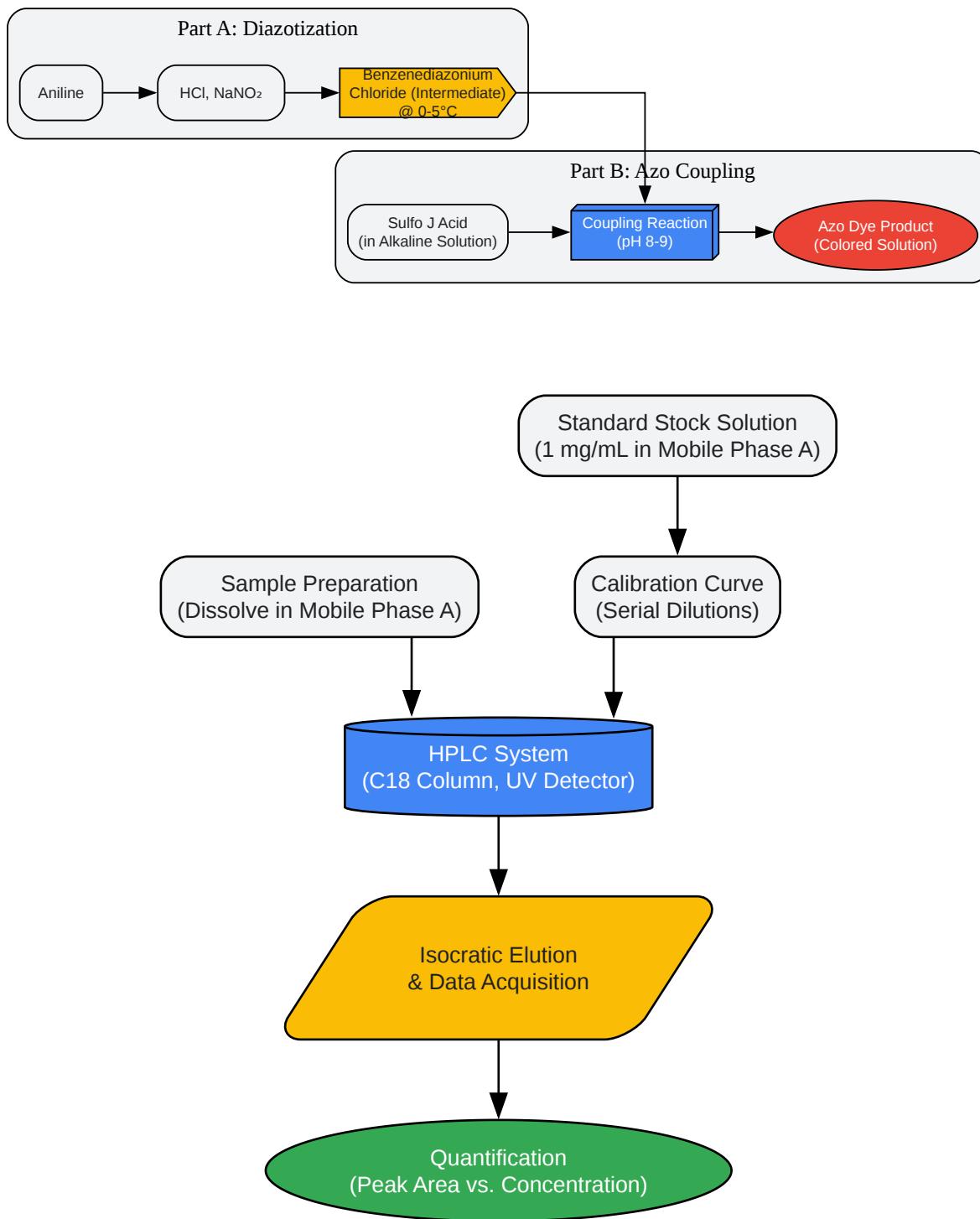
Experimental Protocols

Protocol for Laboratory-Scale Synthesis

The synthesis of **2-Amino-5-hydroxynaphthalene-1,7-disulfonic acid** is most commonly achieved through the sulfonation of 7-amino-4-hydroxy-2-naphthalene sulfonic acid (J acid).[6][7] The following protocol is adapted from established industrial methods and is designed for laboratory-scale preparation to yield a high-purity product.[6][7][8]

Causality Statement: This process utilizes a manganese dioxide and sodium pyrosulfite system for sulfonation. This avoids the use of highly corrosive oleum (fuming sulfuric acid), making the protocol safer for standard laboratory equipment and minimizing harsh waste products.[7] The reaction temperature and pH are critical parameters that must be controlled to ensure selective sulfonation at the desired positions and prevent unwanted side reactions.



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